

1-Benzoylpiperidin-3-amine hydrochloride basic properties

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Compound of Interest

Compound Name: 1-Benzoylpiperidin-3-amine
hydrochloride

CAS No.: 1158607-76-1

Cat. No.: B1438425

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Executive Summary

1-Benzoylpiperidin-3-amine hydrochloride (CAS: 1114596-54-1) is a specialized heterocyclic building block extensively utilized in medicinal chemistry.[1][2] As a functionalized piperidine scaffold, it serves as a critical intermediate in the synthesis of GPCR ligands, kinase inhibitors, and peptidomimetics.[3] Its structural value lies in the orthogonal reactivity of its two nitrogen centers: the amide-protected ring nitrogen (stable) and the primary amine (reactive handle), allowing for precise, regioselective diversification of lead compounds.[3]

This guide provides a comprehensive technical analysis of the compound, detailing its physicochemical properties, validated synthesis routes, analytical characterization, and handling protocols.

Chemical Identity & Structural Analysis

The compound consists of a piperidine ring benzoylated at the N1 position, with a primary amine at the C3 position, isolated as the hydrochloride salt.[3] The C3 position introduces chirality; while the CAS 1114596-54-1 typically refers to the racemate or unspecified

stereochemistry, enantiopure forms ((R)- or (S)-) are critical for structure-activity relationship (SAR) studies.

Property	Data
IUPAC Name	(3-Amino-1-piperidiny)(phenyl)methanone hydrochloride
Common Name	1-Benzoylpiperidin-3-amine HCl
CAS Number	1114596-54-1
Molecular Formula	C ₁₂ H ₁₇ ClN ₂ O
Molecular Weight	240.73 g/mol
Free Base MW	204.27 g/mol
SMILES	Cl.NC1CN(CC1)C(=O)C2=CC=CC=C2
Stereochemistry	Racemic (unless specified as (R)- or (S)- isomer)

Physicochemical Properties

Understanding the solid-state and solution-phase behavior of this salt is vital for assay formulation and process scaling.

Parameter	Value / Characteristic	Context
Appearance	White to off-white crystalline solid	High purity (>95%) forms are typically white.[4]
Solubility	Water, DMSO, Methanol	High solubility in polar protic solvents due to ionic character. [3]
Melting Point	>200°C (Decomposes)	Typical for amine hydrochloride salts; exact MP depends on crystal habit.[3]
Hygroscopicity	Moderate	Requires storage in desiccated conditions to prevent caking.[3]
LogP (Free Base)	~1.1 (Predicted)	Indicates moderate lipophilicity suitable for CNS-active drug scaffolds.[3]
pKa (C3-NH2)	~9.0 - 10.0	Typical for primary aliphatic amines; protonated at physiological pH.

Synthesis & Manufacturing Strategy

Strategic Logic (Expertise & Experience)

Direct benzoylation of 3-aminopiperidine is operationally risky due to the presence of two nucleophilic nitrogen atoms.[3] Although the secondary ring amine is sterically distinct from the primary exocyclic amine, direct acylation often yields a mixture of N1-benzoyl, N3-benzoyl, and N1,N3-bis-benzoyl products.

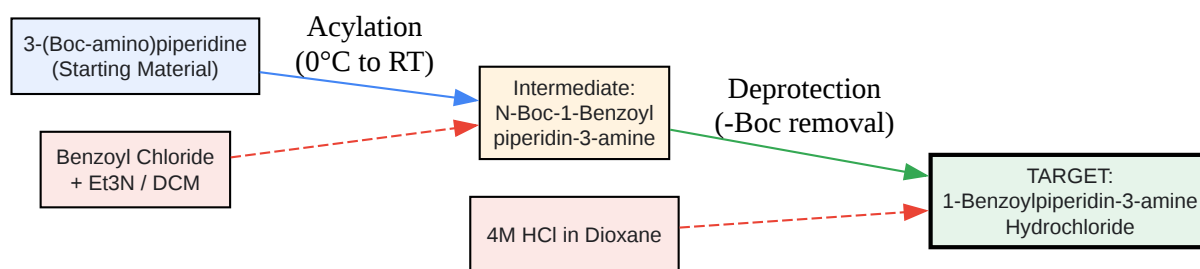
To ensure regiochemical integrity, the industry-standard protocol utilizes a Protection-Deprotection Strategy. We employ tert-butyl carbamate (Boc) protection for the C3-amine. This renders the C3-nitrogen non-nucleophilic, forcing the benzoyl chloride to react exclusively with the N1-ring nitrogen.

Validated Synthesis Route

The workflow involves three distinct stages:

- Selective Protection: Starting with 3-aminopiperidine (or purchasing 3-(Boc-amino)piperidine).
- N-Acylation: Reaction with benzoyl chloride under basic conditions.[3]
- Deprotection/Salt Formation: Acidic cleavage of the Boc group to yield the target HCl salt.[3]

Diagram 1: Synthesis Pathway (Boc-Strategy)



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Caption: Regioselective synthesis via Boc-protection strategy to ensure N1-acylation specificity.

Step-by-Step Protocol

- Acylation:
 - Dissolve tert-butyl piperidin-3-ylcarbamate (1.0 eq) in Dichloromethane (DCM).
 - Add Triethylamine (1.5 eq) and cool to 0°C.
 - Dropwise add Benzoyl Chloride (1.1 eq).[3] Stir at Room Temperature (RT) for 2 hours.
 - QC Check: Monitor by TLC/LC-MS for disappearance of starting material.[3]
 - Workup: Wash with NaHCO₃, dry over MgSO₄, and concentrate.[3]
- Deprotection:

- Dissolve the intermediate in 1,4-Dioxane.[3]
- Add 4M HCl in Dioxane (5-10 eq). Stir at RT for 4-12 hours.[3]
- Precipitation usually occurs.[3]
- Isolation:
 - Filter the white solid precipitate.[3]
 - Wash with diethyl ether to remove organic impurities.[3]
 - Dry under vacuum to yield **1-Benzoylpiperidin-3-amine hydrochloride**.

Analytical Characterization

To validate the identity and purity of the compound, the following spectroscopic signatures must be confirmed.

Nuclear Magnetic Resonance (¹H-NMR)

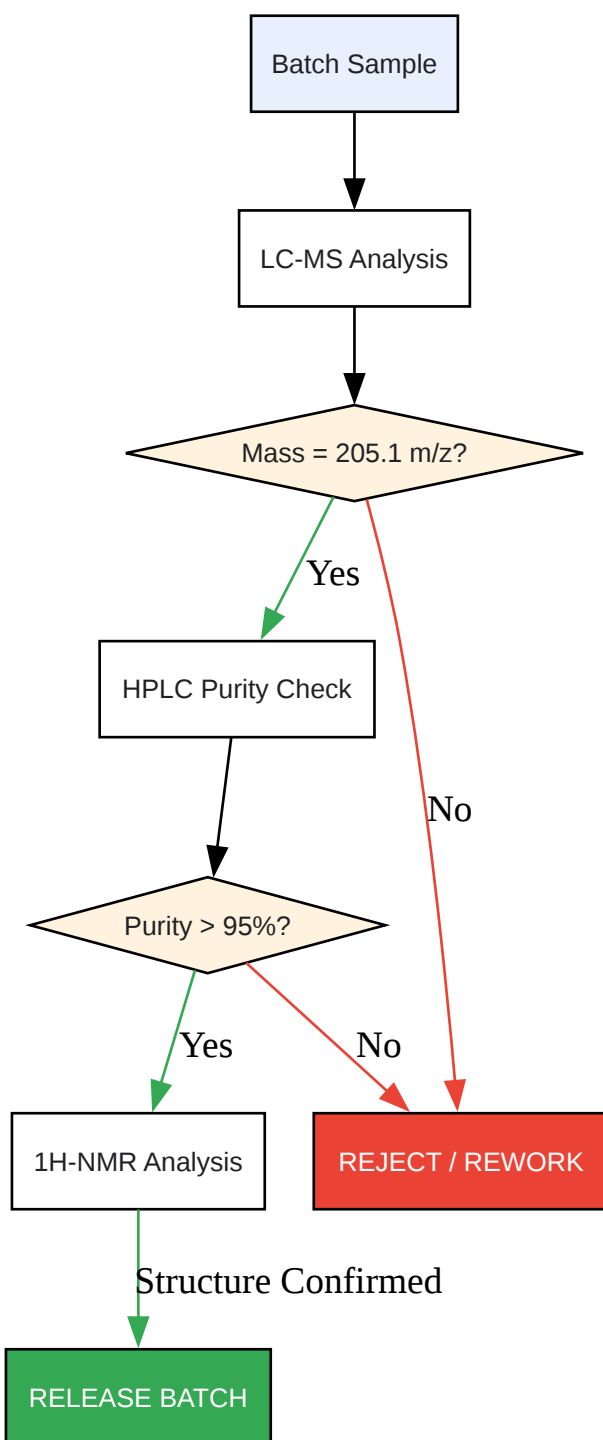
- Solvent: DMSO-d₆ (preferred for salts).[3]
- Key Signals:
 - δ 7.3–7.5 ppm (m, 5H): Aromatic protons from the benzoyl group.[3]
 - δ 8.0–8.5 ppm (br s, 3H): Exchangeable protons from the primary amine salt (-NH₃⁺).[3]
 - δ 3.0–4.5 ppm (m, 4H): Piperidine ring protons adjacent to Nitrogen (deshielded by the amide and amine).[3]
 - δ 1.5–2.0 ppm (m, 4H): Piperidine ring methylene protons.[3]

Mass Spectrometry (LC-MS)

- Ionization: ESI (Positive Mode).[3]
- Target Ion: [M+H]⁺ = 205.13 m/z (corresponding to the free base C₁₂H₁₆N₂O).[3]

- Note: You will not see the chloride ion in the positive scan; it acts as the counterion.[3]

Diagram 2: Quality Control Decision Tree



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Caption: Standard QC workflow ensuring identity (MS/NMR) and purity (HPLC) before release.

Handling, Safety & Storage

GHS Classification[3][5]

- Signal Word: Warning
- Hazard Statements:
 - H315: Causes skin irritation.[3][5][6][7][8][9]
 - H319: Causes serious eye irritation.[3][5][7][9][10]
 - H335: May cause respiratory irritation.[3][5][7][9][10][11]

Storage Protocol

- Temperature: 2-8°C (Refrigerate).
- Atmosphere: Store under inert gas (Nitrogen or Argon) if possible, though HCl salts are generally stable in air.[3]
- Container: Tightly sealed glass vial; hygroscopic nature requires protection from moisture.[3]

References

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